

An In-depth Technical Guide to 2-Methyl-3-propylbenzothiazolium iodide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-3-propylbenzothiazolium
iodide

CAS No.: 60126-29-6

Cat. No.: B1599326

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Methyl-3-propylbenzothiazolium iodide**, focusing on its core chemical properties, synthesis, reactivity, and applications. The information is structured to provide both foundational knowledge and practical insights for its use in a laboratory and research setting.

Molecular Identity and Physicochemical Characteristics

2-Methyl-3-propylbenzothiazolium iodide is a quaternary ammonium salt belonging to the benzothiazole family of heterocyclic compounds. The positive charge on the nitrogen atom, a result of its quaternization by the propyl group, significantly influences its physical and chemical properties, rendering it a versatile intermediate in organic synthesis.

The core physicochemical properties are summarized below for rapid reference.

Identifier	Value	Source
IUPAC Name	2-methyl-3-propyl-1,3-benzothiazol-3-ium iodide	[1]
CAS Number	60126-29-6	[1][2]
Molecular Formula	C ₁₁ H ₁₄ INS	[1][2]
Molecular Weight	319.21 g/mol	[1]
Appearance	Typically a light-colored powder or crystalline solid.	Inferred
Purity (Commercial)	Commonly available at ≥98% purity.	[2]
Solubility	Expected to be soluble in polar protic and aprotic solvents (e.g., DMF, DMSO, alcohols) and sparingly soluble in nonpolar solvents due to its ionic nature.	Inferred

Synthesis and Mechanistic Rationale

The most direct and common method for preparing **2-Methyl-3-propylbenzothiazolium iodide** is through the direct N-alkylation of 2-methylbenzothiazole. This reaction is a classic example of a bimolecular nucleophilic substitution (S_N2) reaction.

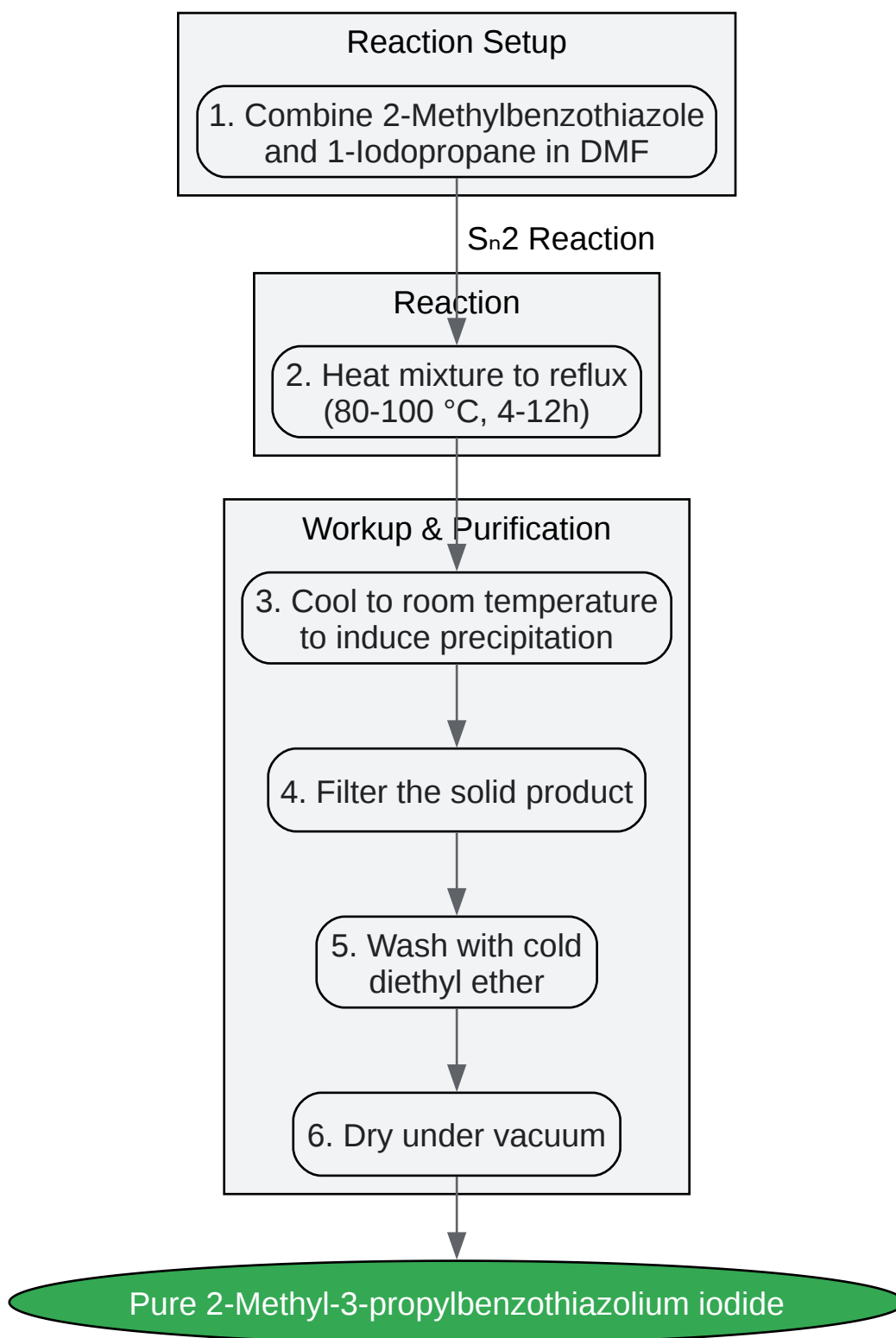
Expert Rationale:

The lone pair of electrons on the endocyclic nitrogen atom (N-3) of the 2-methylbenzothiazole ring acts as a nucleophile. It attacks the electrophilic carbon atom of 1-iodopropane, which is bonded to the highly electronegative iodine atom. Iodide is an excellent leaving group, facilitating the displacement and the formation of the new carbon-nitrogen bond. The reaction is typically performed in a suitable solvent at an elevated temperature to ensure a reasonable reaction rate. The resulting quaternary salt is often insoluble in the reaction solvent and precipitates out, simplifying its isolation.

Step-by-Step Synthesis Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1.0 equivalent of 2-methylbenzothiazole in a suitable solvent such as acetonitrile or N,N-Dimethylformamide (DMF).
- **Initiation:** Add 1.1 to 1.2 equivalents of 1-iodopropane to the solution. A slight excess of the alkylating agent ensures the complete conversion of the starting material.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C, depending on the solvent) and maintain it for several hours (e.g., 4-12 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation:** Upon completion, cool the mixture to room temperature. The product, **2-Methyl-3-propylbenzothiazolium iodide**, will often precipitate as a solid. The precipitation can be further encouraged by cooling the flask in an ice bath.
- **Purification:** Collect the solid product by vacuum filtration. Wash the collected solid with a cold, non-polar solvent like diethyl ether or hexane to remove any unreacted starting materials.
- **Drying:** Dry the purified product under a vacuum to yield the final **2-Methyl-3-propylbenzothiazolium iodide**.

Synthesis Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: S_n2 synthesis workflow for **2-Methyl-3-propylbenzothiazolium iodide**.

Spectroscopic Profile

Characterization and confirmation of the structure of **2-Methyl-3-propylbenzothiazolium iodide** are typically achieved through standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum would show characteristic signals for the propyl group (a triplet and a sextet) and the methyl group (a singlet), along with aromatic protons from the benzothiazole ring system. The chemical shifts of protons adjacent to the newly formed quaternary nitrogen would be shifted downfield due to the positive charge.
 - ^{13}C NMR: The carbon spectrum provides evidence for all 11 unique carbon atoms in the molecule.^{[1][3]} The presence of the propyl and methyl carbons, along with the aromatic and heterocyclic carbons, confirms the structure. Data for this compound's ^{13}C NMR spectrum is available in public databases.^{[1][3]}
- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic C-H stretching vibrations for both aromatic and aliphatic groups.^[1] The C=N stretch of the thiazolium ring and various aromatic C-C stretching bands would also be prominent in the fingerprint region.^[1]

Chemical Reactivity and Applications

The primary utility of **2-Methyl-3-propylbenzothiazolium iodide** lies in its role as a precursor, particularly in the synthesis of cyanine dyes.^[2]

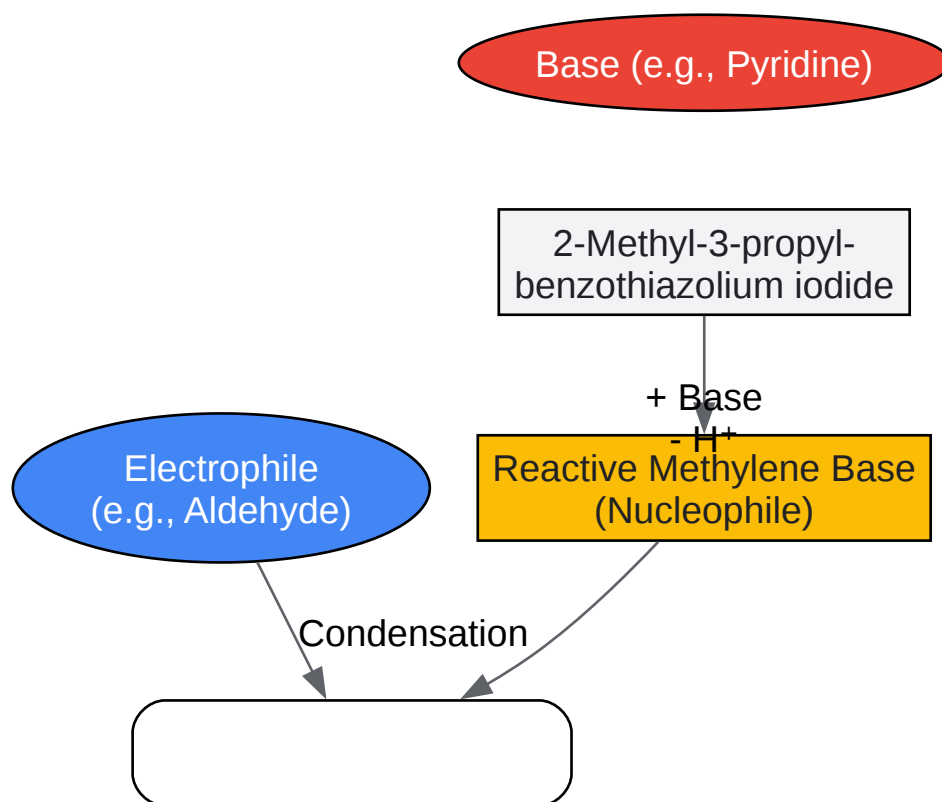
Mechanism of Reactivity:

The quaternization of the nitrogen atom significantly increases the acidity of the protons on the adjacent C2-methyl group. In the presence of a base, one of these protons can be abstracted to form a reactive methylene base (an ylide). This nucleophilic intermediate is the key to its synthetic applications.

This methylene base can readily undergo condensation reactions with various electrophiles, such as aldehydes or other heterocyclic salts, to form extended, conjugated π -systems. These

highly conjugated molecules are characteristic of cyanine dyes and are responsible for their strong absorption of visible light and, consequently, their intense color.

Reactivity Diagram for Dye Synthesis:



[Click to download full resolution via product page](#)

Caption: Activation and condensation reactivity for cyanine dye synthesis.

While specific applications in drug development for this exact molecule are not widely documented, the benzothiazole core is a well-established scaffold in medicinal chemistry, found in compounds with antitumor, antimicrobial, and antiviral properties.[4][5] Therefore, derivatives of **2-Methyl-3-propylbenzothiazolium iodide** could be explored as intermediates for creating novel biologically active agents.

GHS Hazard Profile and Safe Handling Protocols

As with any chemical, proper safety precautions are paramount when handling **2-Methyl-3-propylbenzothiazolium iodide**. According to the Globally Harmonized System (GHS), this compound presents several hazards.[1]

- GHS Classification: Warning[1]
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Precautionary Measures:
 - Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[6]
 - Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contaminated.
 - Respiratory Protection: Avoid breathing dust. If dust generation is unavoidable, a NIOSH-approved respirator may be necessary.
 - Handling: Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
 - Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

Conclusion

2-Methyl-3-propylbenzothiazolium iodide is a valuable chemical intermediate whose properties are dominated by its quaternary benzothiazolium structure. Its straightforward synthesis and the reactivity of its C2-methyl group make it a key building block for the synthesis of cyanine dyes and other complex conjugated systems. While its direct application in drug development is not prominent, its structural motif is of significant interest in medicinal

chemistry. A thorough understanding of its chemical properties and adherence to strict safety protocols are essential for its effective and safe utilization in research and development.

References

- PubChem. **2-Methyl-3-propylbenzothiazolium iodide** | C11H14INS | CID 13266788. [\[Link\]](#)
- CP Lab Safety. **2-Methyl-3-propylbenzothiazolium iodide**, min 98%, 25 grams. [\[Link\]](#)
- SpectraBase. **2-Methyl-3-propylbenzothiazolium iodide** - Optional[13C NMR] - Spectrum. [\[Link\]](#)
- PubChem. Benzothiazolium, 3-ethyl-2-[(3-ethyl-2(3H)-benzothiazolylidene)methyl]-, iodide | C19H19IN2S2 | CID 102222. [\[Link\]](#)
- National Institutes of Health (NIH). 2-Amino-1,3-benzothiazole: Endo N-Alkylation with α -Iodo Methyl Ketones Followed by Cyclization. [\[Link\]](#)
- PubChem. 2-Propyl-1,3-benzothiazol-3-ium;iodide | C10H12INS | CID 67775361. [\[Link\]](#)
- National Institutes of Health (NIH). Reactions of Substituted Furan-2-carboxaldehydes and Furo[b]pyrrole Type Aldehydes with Benzothiazolium Salts. [\[Link\]](#)
- Organic Chemistry Portal. A Simple Iodine-promoted Synthesis of 2-Substituted Benzothiazoles by Condensation of Aldehydes with 2-Aminothiophenol. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Methyl-3-propylbenzothiazolium iodide | C11H14INS | CID 13266788 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. calpaclab.com [\[calpaclab.com\]](#)

- ## Tech Support

Contact our Ph.D. Support Team for a compatibility check